

vinyl butyrate as a monomer for copolymers

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Compound of Interest

Compound Name: Vinyl butyrate

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An In-depth Technical Guide to **Vinyl Butyrate** as a Monomer for Copolymers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl butyrate (VB) is a vinyl ester monomer that serves as a versatile building block for the synthesis of a wide range of copolymers. It is an organic ester formed from the reaction of butyric acid and vinyl alcohol.^[1] As a monomer, it is primarily utilized in polymerization and copolymerization reactions to produce polymers with desirable properties such as flexibility, adhesion, and chemical resistance. These characteristics make **vinyl butyrate** copolymers valuable in the production of coatings, adhesives, and resins.^[1]

For drug development professionals, the particular allure of **vinyl butyrate** lies in its potential as a polymeric pro-drug. Upon hydrolysis, the copolymer can release butyric acid, a short-chain fatty acid known to function as a histone deacetylase (HDAC) inhibitor.^{[2][3]} This opens up therapeutic possibilities for targeted cancer therapy and the treatment of metabolic diseases.^[3] ^[4] This guide provides a comprehensive technical overview of **vinyl butyrate**'s properties, copolymerization methodologies, copolymer characteristics, and its emerging applications in research and drug delivery.

Physicochemical Properties of Vinyl Butyrate Monomer

Understanding the fundamental properties of the **vinyl butyrate** monomer is critical for its handling, storage, and use in polymerization reactions. The vinyl group is susceptible to polymerization, especially when exposed to heat or light, requiring careful temperature control during synthesis and handling.

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
CAS Number	123-20-6	[1]
Appearance	Colorless to pale yellow liquid	[1]
Density	0.899 g/mL at 20 °C	[1]
Boiling Point	115-117 °C	[5]
Refractive Index (n _{20/D})	1.410	[1]
Flash Point	20 °C (closed cup)	[1]
Solubility	Soluble in organic solvents (ethanol, ether); limited in water.	[1]
Storage Temperature	2-8 °C, protected from light.	[5]

Copolymerization of Vinyl Butyrate

Vinyl butyrate can be copolymerized through several mechanisms, with free-radical polymerization being the most common. Modern controlled radical polymerization techniques, such as Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization, offer superior control over molecular weight, dispersity, and architecture, which is particularly relevant for biomedical applications.[5][6][7]

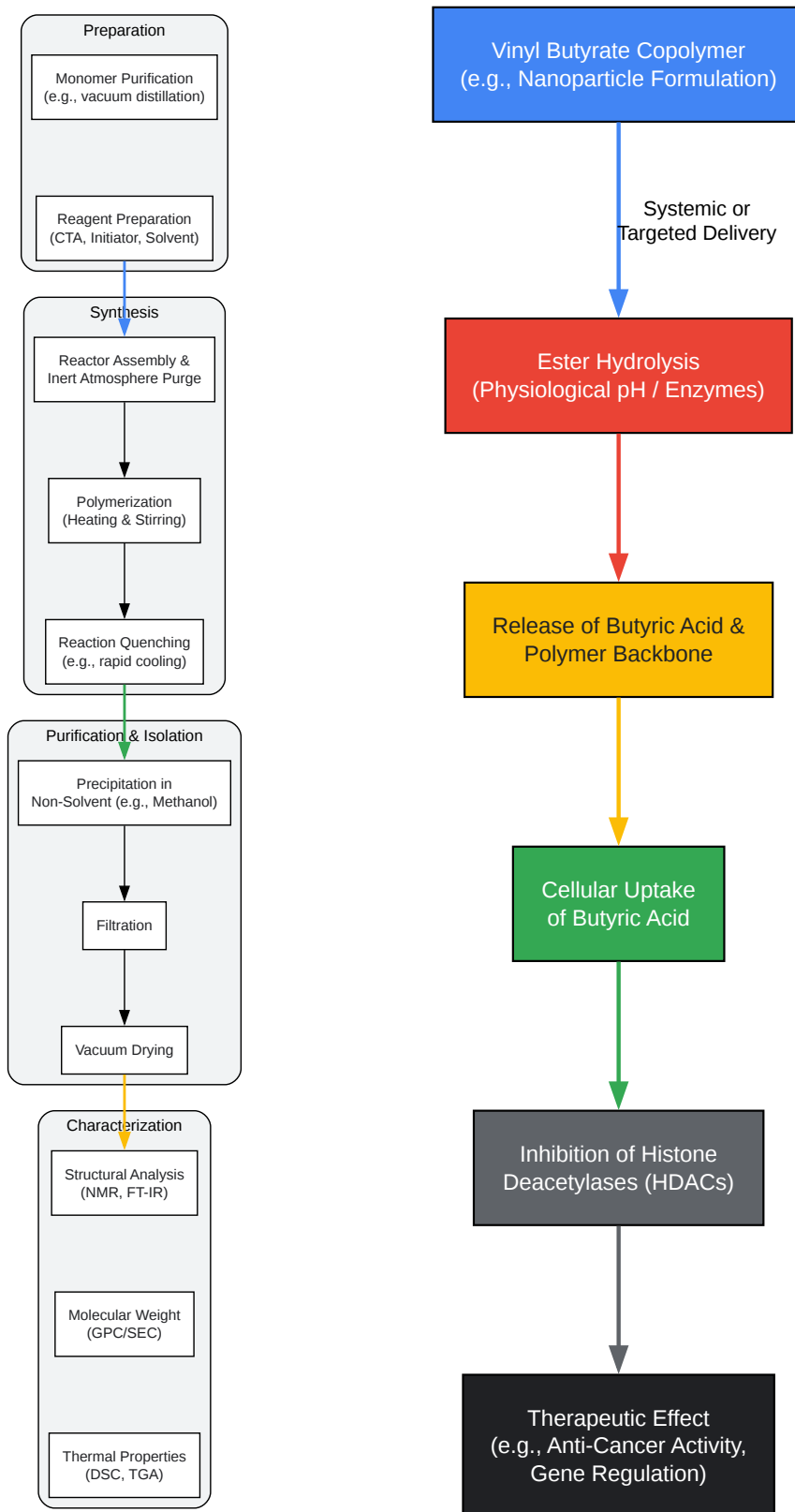
Polymerization Mechanisms

Free-radical polymerization of vinyl monomers involves initiation, propagation, and termination steps. The reactivity of the **vinyl butyrate** monomer and its comonomer, quantified by reactivity

ratios, determines the copolymer composition and monomer sequence distribution.[1] RAFT polymerization employs a chain transfer agent (CTA) to mediate the polymerization, allowing for the synthesis of well-defined block copolymers.[5][6][7] For less activated monomers (LAMs) like **vinyl butyrate**, xanthate-based CTAs are often effective.[5]

Experimental Workflow: Copolymer Synthesis

The general workflow for synthesizing and characterizing a **vinyl butyrate** copolymer, such as a block copolymer via RAFT, is outlined below.



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